

Application Notes and Protocols: Preparing DNP-INT Stock Solutions

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Compound of Interest

Compound Name: DNP-INT
CAS No.: 69311-70-2
Cat. No.: B1204485

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Introduction

DNP-INT, the dinitrophenyl ether of iodonitrothymol, is a potent quinone analog used in biochemical and plant physiology research.^[1] It functions as a competitive inhibitor of plastoquinol oxidation by binding to the Q_o site of the cytochrome b₆f complex, a critical component of the photosynthetic electron transport chain.^{[1][2]} This inhibition effectively blocks the electron flow from plastoquinol to photosystem I.^{[3][4]} For instance, **DNP-INT** can inhibit electron flow from water to NADP or methyl viologen by 50% at a concentration of 0.5 μM and by 100% at 5 μM.^[1] These application notes provide detailed protocols for the preparation, storage, and handling of **DNP-INT** stock solutions to ensure reproducible and reliable experimental results.

Data Presentation

Quantitative data regarding the physical properties, solubility, and storage of **DNP-INT** are summarized in the tables below for easy reference.

Table 1: Physical and Chemical Properties of **DNP-INT**

Property	Value	Reference
Formal Name	2-(2,4-dinitrophenoxy)-3-iodo-4-methyl-1-(1-methylethyl)-5-nitro-benzene	[1]
CAS Number	69311-70-2	[1] [5]
Molecular Formula	C ₁₆ H ₁₄ IN ₃ O ₇	[1] [5]
Formula Weight	487.2 g/mol	[1] [5]
Purity	≥98%	[1] [5]

| Formulation | A crystalline solid [\[1\]](#)[\[5\]](#) |

Table 2: Solubility of **DNP-INT**

Solvent	Concentration	Reference
DMF	10 mg/mL	[1]
DMSO	5 mg/mL	[1]

| DMF:PBS (pH 7.2) (1:1) | 0.5 mg/mL [\[1\]](#) |

Table 3: Storage and Stability

Form	Storage Temperature	Stability	Reference
Solid (Powder)	-20°C	≥ 4 years	[1]

| Stock Solution (in Solvent) | -20°C or -80°C | 1-6 months [\[6\]](#) |

Note: For solutions stored longer than one month at -20°C, re-examination is recommended to ensure efficacy. Avoid repeated freeze-thaw cycles.[\[6\]](#)

Experimental Protocols

Protocol 1: Preparation of a 10 mM DNP-INT Stock Solution in DMF

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for further dilutions.

Materials:

- **DNP-INT** (crystalline solid) (FW: 487.2 g/mol)
- Dimethylformamide (DMF), anhydrous
- Microcentrifuge tubes or amber glass vials
- Vortex mixer and/or sonicator
- Calibrated analytical balance
- Pipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- **Calculate Required Mass:** To prepare 1 mL of a 10 mM stock solution, calculate the mass of **DNP-INT** needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Formula Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 487.2 \text{ g/mol} = 4.872 \text{ mg}$
- **Weigh DNP-INT:** In a fume hood, carefully weigh out 4.872 mg of **DNP-INT** powder using an analytical balance and place it into a sterile microcentrifuge tube or amber vial.
- **Add Solvent:** Add 1 mL of anhydrous DMF to the tube containing the **DNP-INT** powder.

- Dissolve: Tightly cap the tube and vortex thoroughly. If necessary, use a sonicator bath to aid dissolution until no solid particles are visible.[\[7\]](#)
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[6\]](#) Store the aliquots in tightly sealed tubes at -20°C, protected from light.[\[1\]](#)[\[6\]](#)
The solid compound is stable for at least 4 years when stored at -20°C.[\[1\]](#)

Protocol 2: Preparation of Working Solutions

Working solutions are typically prepared by diluting the high-concentration stock solution in an appropriate buffer or culture medium just before the experiment.

Materials:

- 10 mM **DNP-INT** stock solution
- Experimental buffer (e.g., PBS, Tricine) or culture medium
- Microcentrifuge tubes
- Pipettes and sterile tips

Procedure:

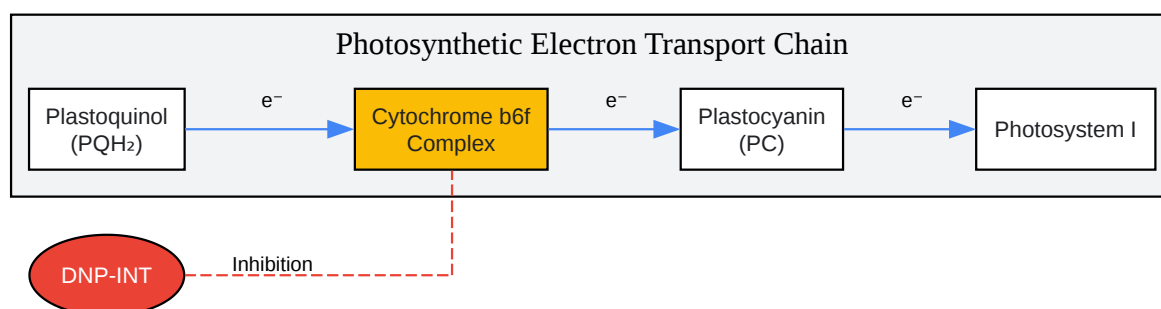
- Determine Final Concentration: Identify the desired final concentration for your experiment. A concentration of 5 µM is known to completely inhibit electron flow.[\[1\]](#)[\[3\]](#)
- Calculate Dilution: Use the $M_1V_1 = M_2V_2$ formula to calculate the volume of stock solution needed. For example, to prepare 1 mL of a 5 µM working solution from a 10 mM stock:
 - $V_1 = (M_2 \times V_2) / M_1$
 - $V_1 = (5 \text{ µM} \times 1 \text{ mL}) / 10,000 \text{ µM} = 0.0005 \text{ mL}$ or 0.5 µL
- Perform Dilution:
 - For accuracy, it is recommended to perform a serial dilution. First, create an intermediate dilution (e.g., 100 µM).

- Intermediate Dilution (100 μM): Take 10 μL of the 10 mM stock and add it to 990 μL of your experimental buffer. Mix well.
- Final Working Solution (5 μM): Take 50 μL of the 100 μM intermediate solution and add it to 950 μL of your experimental buffer. Mix well.
- Use Immediately: It is recommended to prepare working solutions fresh for each experiment.
[7] If using a solvent like DMSO, ensure the final concentration in the assay is low (e.g., <0.5%) to avoid solvent-induced artifacts.[6]

Visualizations

Mechanism of Action

DNP-INT inhibits the photosynthetic electron transport chain by competitively binding to the quinol-oxidizing (Q_o) site of the cytochrome b_6f complex. This action blocks the transfer of electrons from plastoquinol (PQH_2), thereby halting the downstream electron flow to Plastocyanin (PC) and Photosystem I.

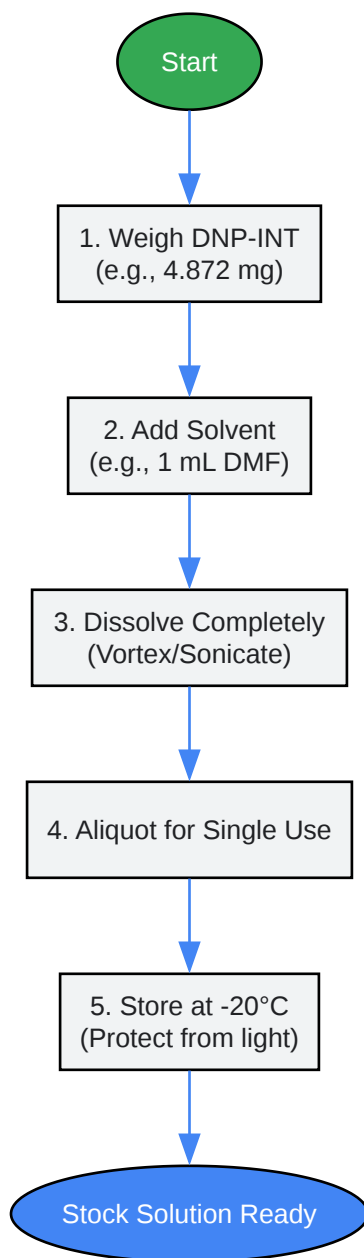


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Caption: **DNP-INT** inhibits the cytochrome b_6f complex.

Experimental Workflow

The following diagram outlines the standard procedure for preparing a **DNP-INT** stock solution from a solid compound.



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Caption: Workflow for **DNP-INT** stock solution preparation.

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